

"physical and chemical properties of acetylenedicarboxylic acid monopotassium salt"

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Compound of Interest

Compound Name: *Acetylenedicarboxylic acid monopotassium salt*

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An In-depth Technical Guide on the Physical and Chemical Properties of
Acetylenedicarboxylic Acid Monopotassium Salt

Introduction

Acetylenedicarboxylic acid monopotassium salt, also known as potassium hydrogen acetylenedicarboxylate, is a significant organic compound widely utilized in synthetic chemistry. Its chemical formula is represented as KHC_4O_4 or C_4HKO_4 .^[1] This salt serves as a crucial starting material for the synthesis of various derivatives of acetylenedicarboxylic acid, most notably dimethyl acetylenedicarboxylate, a vital laboratory reagent.^{[1][2]} Its rigid, linear structure and the presence of functional carboxyl groups also make it a subject of interest in the field of crystallography and coordination chemistry, where it can form unique crystal structures with strong hydrogen bonds.^[1] This guide provides a comprehensive overview of its physical and chemical properties, experimental protocols, and applications, tailored for researchers and professionals in chemical and pharmaceutical sciences.

Chemical Identity and Structure

The compound is the monopotassium salt of but-2-yne-1,4-dioic acid. The anion, hydrogen acetylenedicarboxylate (HC_4O_4^-), consists of a linear carbon backbone with a central triple bond, flanked by two carboxylate groups, one of which is protonated.^[1]

Table 1: General Properties of **Acetylenedicarboxylic Acid Monopotassium Salt**

Property	Value	Reference
IUPAC Name	Potassium 3-carboxyprop-2-ynoate	[3]
Other Names	Monopotassium acetylenedicarboxylate, Potassium hydrogen acetylenedicarboxylate, mono-Potassium 2-butyndioate	[1][3]
CAS Number	928-04-1	[4]
Molecular Formula	C ₄ HKO ₄	[3][4]
Linear Formula	HOCC≡CCOOK	
Molecular Weight	152.15 g/mol	[3][5][4]
EC Number	213-169-2	
Beilstein/REAXYS	3571639	

Physical Properties

Acetylenedicarboxylic acid monopotassium salt is a white to off-white crystalline solid.[3][5] Its physical characteristics are critical for its handling, storage, and application in various chemical reactions.

Table 2: Physical Properties of **Acetylenedicarboxylic Acid Monopotassium Salt**

Property	Value	Reference
Appearance	White to almost white powder or crystalline solid	[3][5]
Melting Point	133 °C (decomposes)	[3]
Solubility	Slightly soluble in water (at 20 °C)	[3]
Storage Temperature	-20°C	[3]

Chemical Properties

Stability and Reactivity

The salt is generally stable under standard conditions but exhibits incompatibility with bases, reducing agents, and oxidizing agents.[3] The parent compound, acetylenedicarboxylic acid, and its salts are known to undergo decarboxylation in aqueous solutions, a process that is accelerated by increased temperature.[6] The monoprotonated anion has been noted to decarboxylate faster than the neutral acid or the dianion.[6]

The crystal structure of the anhydrous salt is notable. While the carboxylate groups are planar, they are twisted by about 60° relative to each other.[1] In its crystalline form, the hydrogen acetylenedicarboxylate anions are linked into linear chains by exceptionally short and strong hydrogen bonds.[1]

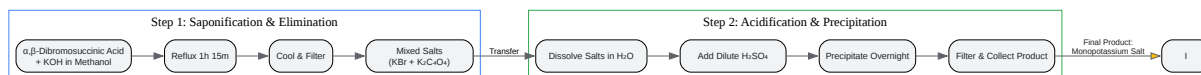
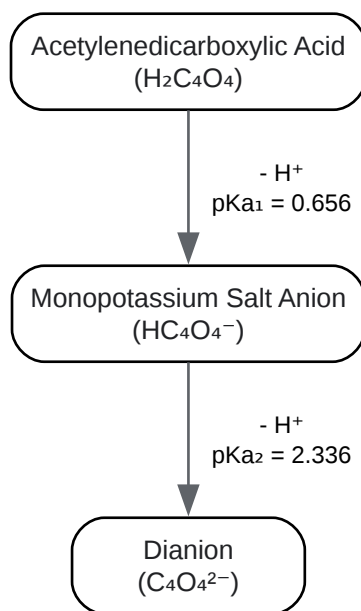
Acidity of the Parent Acid

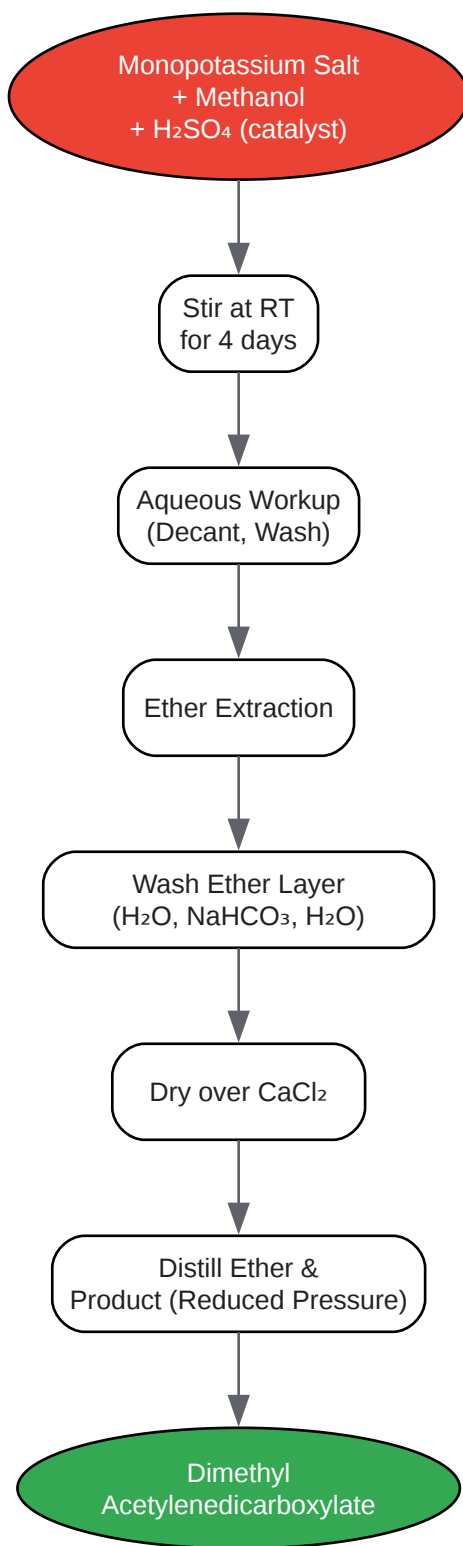
The behavior of the monopotassium salt is best understood in the context of its parent diacid, acetylenedicarboxylic acid. The acid is a medium-to-strong acid with two dissociation constants in water at 25 °C.[6]

Table 3: Dissociation Constants of Acetylenedicarboxylic Acid

Dissociation Constant	Value	Reference
pKa ₁	0.656	[6]
pKa ₂	2.336	[6]

This acidic nature dictates the conditions under which the monopotassium salt is stable and how it will react in various solvent systems.





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